

(2,5-Dimethylphenyl)propylamine: A Technical Guide to Potential Therapeutic Applications

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Compound of Interest

Compound Name: (2,5-dimethylphenyl)propylamine

CAS No.: 87282-05-1

Cat. No.: B2611587

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Abstract

This technical guide provides a comprehensive exploration of the potential therapeutic applications of the novel compound, **(2,5-dimethylphenyl)propylamine**. Based on a thorough analysis of its structural features and the known biological activities of analogous compounds, we postulate three primary avenues for investigation: neuropsychiatric disorders, oncology, and infectious diseases. This document outlines the scientific rationale for these hypotheses, details a proposed synthetic route for the parent compound, and provides robust, step-by-step experimental protocols for the validation of its therapeutic potential. This guide is intended for researchers, scientists, and drug development professionals seeking to explore the pharmacological landscape of novel phenylpropylamine derivatives.

Introduction: The Phenylpropylamine Scaffold and the Significance of the 2,5-Dimethyl Substitution

The phenylpropylamine backbone is a privileged scaffold in medicinal chemistry, forming the core of numerous psychoactive compounds and other therapeutic agents. Its structural similarity to endogenous monoamines allows for interaction with a variety of neuronal targets.

The addition of a 2,5-dimethyl substitution on the phenyl ring is a key structural feature that is anticipated to modulate the compound's pharmacokinetic and pharmacodynamic properties. This substitution pattern has been associated with antiproliferative and antimicrobial activities in other molecular contexts, suggesting a broader potential for **(2,5-dimethylphenyl)propylamine** beyond the central nervous system.

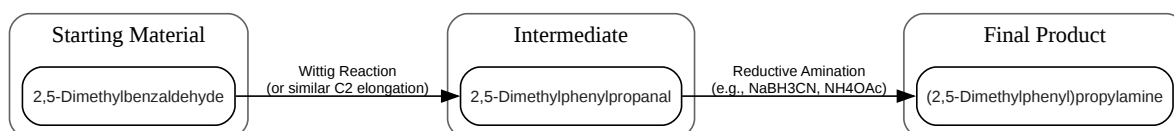
This guide will delve into the following hypothesized therapeutic applications, providing the theoretical framework and practical methodologies for their investigation:

- **Neuropsychiatric Applications:** Potential as a Trace Amine-Associated Receptor 1 (TAAR1) agonist and monoamine releasing agent for the treatment of ADHD, depression, and other neuropsychiatric conditions.
- **Antiproliferative Activity:** Potential to inhibit the growth of cancer cells, leveraging the known cytotoxic effects of some 2,5-dimethylphenyl-containing compounds.
- **Antimicrobial Properties:** Potential as a novel antibacterial or antifungal agent, based on the antimicrobial activity of structurally related molecules.

Proposed Synthesis of (2,5-Dimethylphenyl)propylamine

A validated, peer-reviewed synthesis for **(2,5-dimethylphenyl)propylamine** is not readily available in the current literature. However, based on established organic chemistry principles, a plausible and efficient synthetic route can be proposed via the reductive amination of 2,5-dimethylphenylpropanal. This method is widely used for the synthesis of amines due to its versatility and relatively mild reaction conditions.

Synthetic Pathway



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Caption: Proposed two-step synthesis of **(2,5-dimethylphenyl)propylamine**.

Detailed Experimental Protocol

Step 1: Synthesis of 2,5-Dimethylphenylpropanal

A Wittig reaction or a similar two-carbon homologation method can be employed to convert 2,5-dimethylbenzaldehyde to 2,5-dimethylphenylpropanal.

Step 2: Reductive Amination to Yield **(2,5-Dimethylphenyl)propylamine**

- **Reaction Setup:** In a round-bottom flask, dissolve 2,5-dimethylphenylpropanal (1 equivalent) in methanol.
- **Amine Source:** Add ammonium acetate (10 equivalents) to the solution.
- **Reducing Agent:** Cool the mixture in an ice bath and slowly add sodium cyanoborohydride (1.5 equivalents).
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench with water and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** The crude product can be purified by column chromatography on silica gel to yield pure **(2,5-dimethylphenyl)propylamine**.

Hypothesized Therapeutic Application I:

Neuropsychiatric Disorders

Rationale: A Potential TAAR1 Agonist and Monoamine Modulator

The core structure of **(2,5-dimethylphenyl)propylamine** is analogous to that of known psychostimulants and trace amines, which exert their effects through interaction with

monoamine transporters and Trace Amine-Associated Receptor 1 (TAAR1)[1][2]. TAAR1 is a G-protein coupled receptor that modulates the activity of dopamine, norepinephrine, and serotonin systems[3][4]. Agonism at TAAR1 has emerged as a promising non-dopamine D2 receptor-based mechanism for treating psychosis and other neuropsychiatric conditions[3][4].

We hypothesize that **(2,5-dimethylphenyl)propylamine** will act as a TAAR1 agonist and potentially as a monoamine releasing agent, leading to a psychostimulant-like profile with potential therapeutic benefits in:

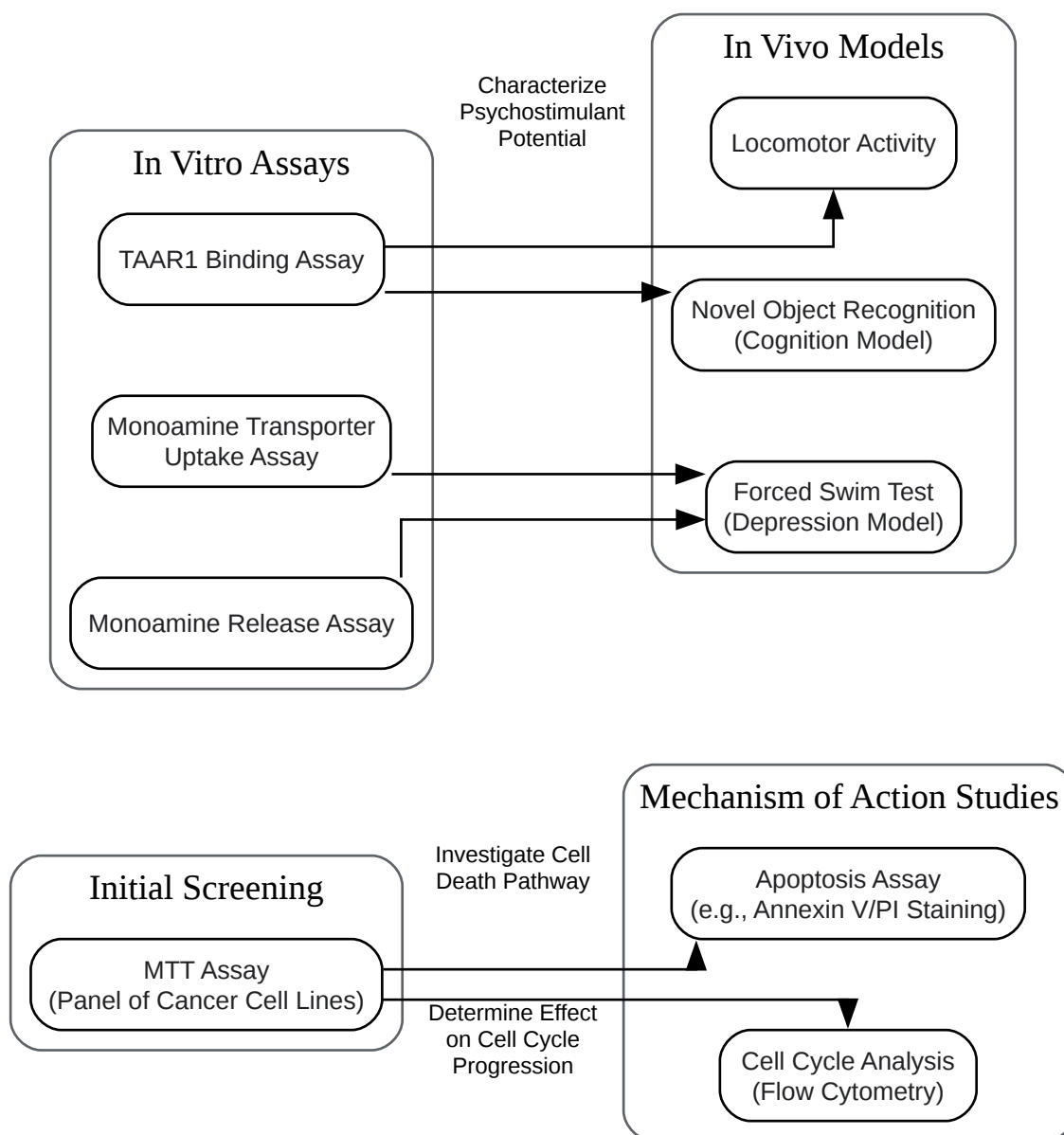
- Attention-Deficit/Hyperactivity Disorder (ADHD): By modulating dopamine and norepinephrine levels in the prefrontal cortex[5].
- Depression: Through its potential to enhance monoaminergic neurotransmission.
- Narcolepsy: By promoting wakefulness[1].

Experimental Validation

3.2.1. In Vitro Characterization

Assay	Objective	Methodology	Expected Outcome
TAAR1 Receptor Binding Assay	To determine the binding affinity of (2,5-dimethylphenyl)propyl amine for the human TAAR1 receptor.	Competitive radioligand binding assay using a stable cell line expressing human TAAR1.	Determination of the inhibition constant (Ki) to quantify binding affinity.
Monoamine Transporter Uptake Assay	To assess the effect of the compound on dopamine (DAT), norepinephrine (NET), and serotonin (SERT) transporters.	In vitro uptake assays using synaptosomes or cell lines expressing the respective transporters.	Measurement of IC50 values to determine the potency of transporter inhibition.
Monoamine Release Assay	To determine if the compound induces the release of dopamine, norepinephrine, and serotonin.	In vitro release assays using pre-loaded synaptosomes or cell lines.	Quantification of neurotransmitter release to characterize the compound as a releasing agent.

3.2.2. Signaling Pathway and Experimental Workflow



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Caption: Workflow for evaluating antiproliferative activity.

Hypothesized Therapeutic Application III: Infectious Diseases

Rationale: Antimicrobial Properties of the 2,5-Dimethylphenyl Group

The 2,5-dimethylphenyl moiety has been identified as a component of various compounds exhibiting antimicrobial activity. For instance, N-2,5-dimethylphenylthioureido acid derivatives have shown promise as scaffolds for developing new antimicrobial candidates targeting Gram-positive bacteria. This suggests that the 2,5-dimethylphenyl group may contribute to interactions with microbial targets.

We hypothesize that **(2,5-dimethylphenyl)propylamine** could possess antibacterial and/or antifungal properties, making it a candidate for development as a novel anti-infective agent.

Experimental Validation

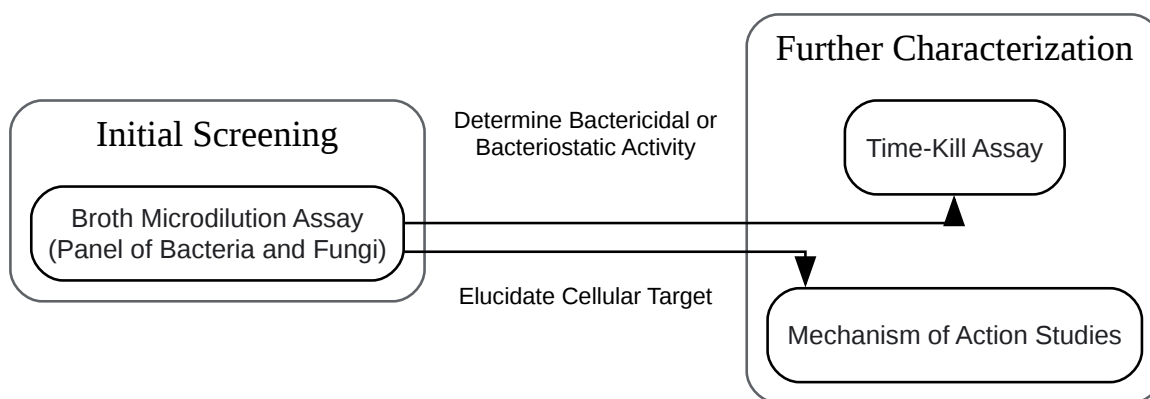
5.2.1. In Vitro Antimicrobial Susceptibility Testing

The broth microdilution method is a standard laboratory procedure for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent against a specific microorganism.

Step-by-Step Protocol:

- Preparation of Antimicrobial Dilutions: Prepare serial twofold dilutions of **(2,5-dimethylphenyl)propylamine** in a suitable broth medium (e.g., Mueller-Hinton Broth for bacteria) in a 96-well microtiter plate.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism (e.g., a panel of clinically relevant bacteria and fungi) according to CLSI guidelines.
- Inoculation: Inoculate each well of the microtiter plate with the prepared microbial suspension.
- Incubation: Incubate the plates under appropriate conditions (e.g., 35°C for 16-20 hours for most bacteria).
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

5.2.2. Experimental Workflow



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Caption: Workflow for assessing antimicrobial potential.

Conclusion and Future Directions

(2,5-Dimethylphenyl)propylamine represents a novel chemical entity with a compelling, albeit hypothetical, therapeutic potential spanning neuropsychiatry, oncology, and infectious diseases. The structural rationale and detailed experimental protocols provided in this guide offer a clear and scientifically rigorous framework for the systematic investigation of this compound. The initial in vitro characterization proposed herein will be crucial in validating these hypotheses and guiding future preclinical and clinical development efforts. Further studies, including in vivo efficacy models and toxicological assessments, will be necessary to fully elucidate the therapeutic promise of **(2,5-dimethylphenyl)propylamine**.

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